

Application Note: Two-Photon Microscopy Imaging of FFN 102 Mesylate

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Compound of Interest

Compound Name: FFN 102 mesylate

Cat. No.: B1574495

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Executive Summary

This guide details the operational parameters for imaging **FFN 102 Mesylate** (Fluorescent False Neurotransmitter 102) using two-photon laser scanning microscopy (2PLSM). Unlike earlier generation probes (e.g., FFN 511) that function primarily as destaining markers, FFN 102 is a pH-responsive "flashing" sensor.^[1] It leverages the pH gradient between the acidic vesicular lumen (pH ~5.^[2]5) and the neutral extracellular space (pH ~7.4) to produce a positive fluorescence transient upon exocytosis.

This protocol is optimized for resolving individual dopaminergic release events ("quantal" release) in acute brain slices, particularly in the dorsal striatum and globus pallidus.

Mechanism of Action & Optical Physics

To image FFN 102 effectively, one must understand the causality between its chemical environment and its quantum yield.

The "Flash" Mechanism

FFN 102 is a coumarin-based derivative with a pKa of ~6.2.^[2]

- Uptake: It enters dopaminergic terminals via the Dopamine Transporter (DAT) and is sequestered into synaptic vesicles by the Vesicular Monoamine Transporter 2 (VMAT2).[3]
- Quenching (Resting State): Inside the vesicle, the acidic environment (pH ~5.5) protonates the probe, shifting its absorption maximum to ~340 nm and significantly quenching its fluorescence at the imaging wavelength.
- Release (Active State): Upon electrical or optogenetic stimulation, vesicle fusion exposes the probe to the neutral extracellular medium (pH 7.4). This deprotonates the phenolic group, shifting the excitation maximum to ~370 nm and increasing fluorescence intensity by >400%. This is detected as an optical "flash." [4]

Technical Specifications Table

Parameter	Value	Notes
Molecular Weight	335.76 g/mol	
pKa	6.2	Critical for pH sensing mechanism
1P Excitation Max	340 nm (pH 5.[2]0) / 370 nm (pH 7.[2]4)	Protonated vs. Deprotonated states
1P Emission Max	435 - 453 nm	Blue region; relatively pH independent
2P Excitation (Optimal)	760 - 770 nm	CRITICAL SETTING
2P Cross-Section	Moderate	Requires high NA objective for efficient excitation
Solubility	Water (up to 20 mM w/ heat)	Stock usually prepared in DMSO or water

Hardware Configuration

The following setup is validated for detecting the rapid, transient signals associated with FFN 102 release.

Laser & Optics

- Source: Mode-locked Ti:Sapphire laser (e.g., Spectra-Physics Mai Tai or Coherent Chameleon).
- Tuning: Tune output to 760 nm. While 720-740 nm can excite the probe, 760 nm minimizes metabolic autofluorescence (NADH/FAD) overlap and optimizes the specific signal from the deprotonated (released) species.
- Objective: High Numerical Aperture (NA) water-immersion lens (e.g., 60x/1.0 NA or 25x/1.05 NA). High NA is non-negotiable to maximize photon collection from the sparse, diffraction-limited vesicles.

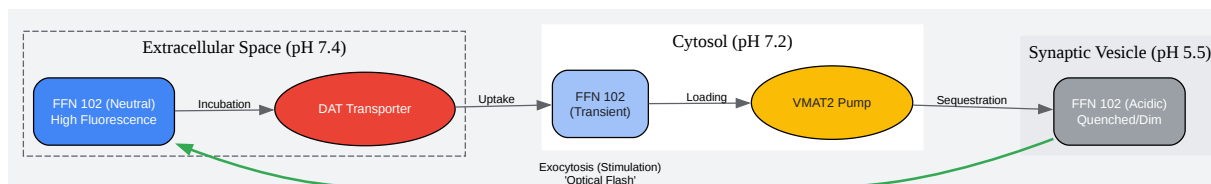
Detection Path[4][6]

- Dichroic Mirror: 680 nm or 700 nm short-pass (to separate IR excitation from visible emission).
- Emission Filter: 440 – 500 nm Bandpass (e.g., 470/40).
 - Note: Avoid standard GFP filters (500-550 nm) as they will cut off the peak emission of FFN 102. Use a DAPI or BFP filter set.
- Detectors: GaAsP PMTs or Hybrid Detectors (HyD) are strongly recommended due to the low photon budget of single-vesicle events.

Experimental Workflow

This workflow ensures specific loading into dopaminergic terminals and minimizes background noise.

Diagram: Cellular Mechanism & Workflow



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Caption: FFN 102 cycle: DAT-mediated entry, VMAT2 loading into acidic vesicles (quenching), and exocytotic release causing a fluorescence flash.

Step-by-Step Protocol

Phase 1: Slice Preparation & Loading

- Slice Recovery: Prepare acute coronal slices (e.g., 300 μm) containing the striatum. Allow slices to recover in ACSF for >1 hour.
- Incubation: Incubate slices in oxygenated ACSF containing 10 μM FFN 102 for 30 minutes at room temperature.
 - Critical: Unlike FFN 200, FFN 102 loading is DAT-dependent.[5] Do not use DAT inhibitors (e.g., Nomifensine) during loading.
- Washout: Transfer slices to dye-free ACSF for 20 minutes.
 - Why? This clears extracellular background and cytosolic dye, leaving only the vesicle-sequestered pool.

Phase 2: Image Acquisition

- Baseline Scan: Locate dopaminergic terminals (puncta). At 760 nm, resting vesicles will appear as faint puncta against a dark background.
- Settings Optimization:

- Laser Power: Start low (e.g., 5-10 mW at sample) to prevent photobleaching. FFNs can be photolabile.
- Scan Speed: For release kinetics, use Line Scanning (500-1000 Hz) across a bouton. For population analysis, use Frame Scanning (30 Hz) with averaging (Kalman 2-3) if signal is low.
- Stimulation:
 - Place a bipolar stimulating electrode 100-200 μm from the imaging field.
 - Trigger acquisition 1-2 seconds before stimulation to establish baseline ().
 - Apply pulse train (e.g., 20-50 pulses at 10-20 Hz) or single pulse for quantal detection.

Data Analysis & Interpretation

Releasing synapses are identified by a transient increase in fluorescence (ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">

), distinguishing FFN 102 from "destaining" probes (like FM1-43 or FFN 511).

Calculating

- : Fluorescence intensity at time
.[5]
- : Average baseline fluorescence (pre-stimulus).
- Signal: Look for a sharp rise (flash) time-locked to the stimulus, followed by a decay as the probe diffuses away.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
No Signal / Dim Puncta	Incorrect Wavelength	Verify laser is tuned to 760 nm, not 800+ nm.
Emission Filter Mismatch	Ensure a 440-500 nm filter is in place. GFP filters (525 nm) will block the signal.	
High Background	Insufficient Washout	Extend washout to 30-40 mins.
Bleaching (No Flash)	Laser Power Too High	Reduce power; increase PMT gain. Use resonant scanning if available.
No Evoked Release	Slice Health	Verify slice viability. Check calcium concentration in ACSF (must be 2-2.5 mM).

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